

biosynthesis of dammarane-type triterpenoids in plants

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Compound of Interest

Compound Name: 3-Acetoxy-24-hydroxydammarane-20,25-diene

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An In-depth Technical Guide to the Biosynthesis of Dammarane-Type Triterpenoids in Plants

For Researchers, Scientists, and Drug Development Professionals

Introduction

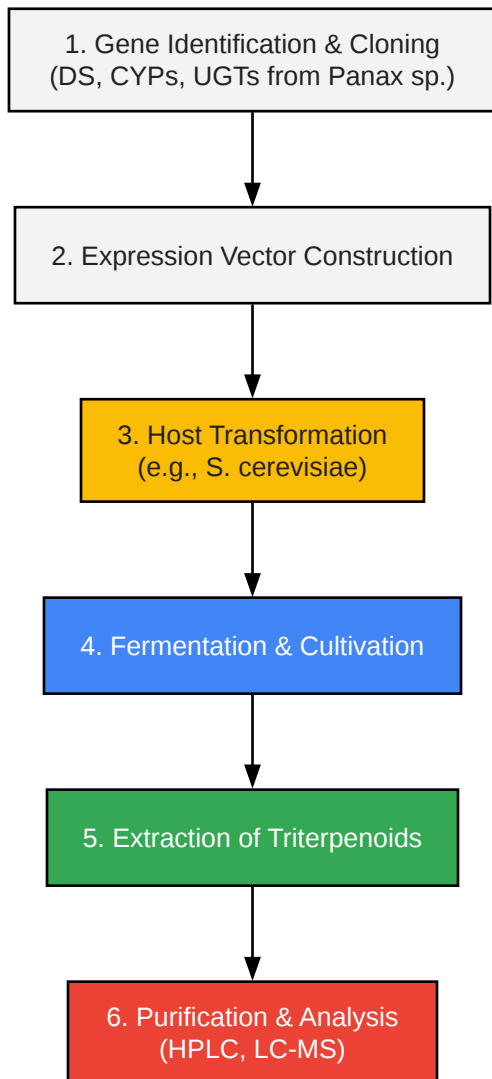
Dammarane-type triterpenoids are a class of tetracyclic triterpenes that form the structural backbone of various bioactive saponins, most notably the ginsenosides found in plants of the *Panax* genus (ginseng).[1][2][3] These compounds have garnered significant interest in the pharmaceutical and drug development sectors due to their wide range of pharmacological activities, including anti-cancer, anti-inflammatory, and neuroprotective effects.[4][5] This guide provides a comprehensive overview of the core biosynthetic pathway of dammarane-type triterpenoids in plants, details key enzymatic steps, summarizes quantitative data, and presents detailed experimental protocols relevant to their study and production.

The Core Biosynthetic Pathway

The biosynthesis of dammarane-type triterpenoids originates from the ubiquitous isoprenoid pathway, which produces the universal C5 precursors, isopentenyl diphosphate (IPP) and dimethylallyl diphosphate (DMAPP).[6] In plants, these precursors are primarily synthesized through the mevalonate (MVA) pathway in the cytoplasm.[6] The pathway proceeds through the formation of farnesyl diphosphate (FPP), followed by the head-to-head condensation of two

FPP molecules to form the C30 precursor, squalene. Squalene then undergoes epoxidation to form 2,3-oxidosqualene, a critical branch point in triterpenoid biosynthesis.[7][8]

The defining step in the formation of the dammarane skeleton is the cyclization of 2,3-oxidosqualene, catalyzed by the enzyme dammarenediol-II synthase (DS).[2][8][9][10] This enzyme directs the cyclization to form the tetracyclic dammarane core, yielding dammarenediol-II.[2][9][10] From this central precursor, a series of oxidative modifications, primarily catalyzed by cytochrome P450 monooxygenases (CYPs), and subsequent glycosylations by UDP-glycosyltransferases (UGTs), lead to the vast diversity of dammarane-type saponins.[7][11]



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References

- 1. stockton.primo.exlibrisgroup.com [stockton.primo.exlibrisgroup.com]
- 2. ocw.mit.edu [ocw.mit.edu]
- 3. Usefulness of kinetic enzyme parameters in biotechnological practice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Synthesis of dammarane-type triterpenoids with anti-inflammatory activity in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Efficient Plant Triterpenoids Synthesis in *Saccharomyces cerevisiae*: from Mechanisms to Engineering Strategies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Recent Advances in the Metabolic Engineering of Yeasts for Ginsenoside Biosynthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Progress on the Studies of the Key Enzymes of Ginsenoside Biosynthesis | MDPI [mdpi.com]
- 9. Dammarenediol-II synthase, the first dedicated enzyme for ginsenoside biosynthesis, in *Panax ginseng* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Development of Green and Efficient Extraction of Bioactive Ginsenosides from *Panax ginseng* with Deep Eutectic Solvents | MDPI [mdpi.com]
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